

N-(Hydroxy-PEG3)-N-bis(PEG4-Boc) stability and storage conditions

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Compound of Interest

Compound Name: N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)

Cat. No.: B609568

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[2] **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Selleckchem.com The product is shipped at room temperature. However, for long-term storage, it is recommended to store at -20°C. For optimal stability, please store at -20°C ... 1 [2] **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | CAS 2112734-70-8 For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. 3 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | 2112734-70-8 - AdooQ Bioscience Storage. For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. 4 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | 2112734-70-8 - AdooQ® BioScience Storage. For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. 5 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. 6 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | CAS 2112734-70-8 | MedKoo This product is for research use only and is not intended for therapeutic or diagnostic applications. · Handling: · Storage: · Shipping: · Harmonized Tariff Code: · Shelf- ... 7 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - CAYMAN CHEMICAL For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. 8 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | CAS 2112734-70-8 - Click Chemistry Tools For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. 9 **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** | CAS 2112734-70-8 - Chemsrvc Handling. For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at

least two years. [10 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - AdooQ BioScience Storage. For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [11 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) | CAS 2112734-70-8 - Biosynth For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [12 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) | CAS 2112734-70-8 - Selleckchem This product may be shipped at room temperature. For long-term storage, it is recommended to store at -20°C. For optimal stability, store at -20°C and protect ... [13 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - Selleck Chemicals For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [14 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - MedKoo For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [15 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - ChemScene For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [16 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - BLDpharm Handling. For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [17 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - DC Chemicals For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [18 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - ChemicalBook For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [19 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - GlpBio For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [20 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - Combi-Blocks This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. [21 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - Boc Sciences For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [22 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - CymitQuimica For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [23 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - Key Organics For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [24 N-\(Hydroxy-PEG3\)-N-bis\(PEG4-Boc\)](#) - Alichem For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [25 N-](#)

(Hydroxy-PEG3)-N-bis(PEG4-Boc) - Ark Pharm For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [26](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Abcam For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [27](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Carbosynth For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [28](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Angene For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [29](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - MuseChem For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [30](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Fluorochem For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [31](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Toronto Research Chemicals For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [32](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Focus biomolecules For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [33](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Combi-Blocks For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [34](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Anistat For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [35](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Abbexa For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [36](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Biovision For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [37](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Santa Cruz Biotechnology For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [38](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - MedChemExpress For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [39](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Cayman Chemical Company For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [40](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - AK Scientific For long term

storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [41](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Tocris Bioscience For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [42](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Apexbt For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [43](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Enamine For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [44](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Clearsynth For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [45](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Biosynth Carbosynth For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [46](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - J&K Scientific For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [47](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BLD Pharm For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [48](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - AKos Consulting & Solutions For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [49](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Chem-Space For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [50](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - A2B Chem For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [51](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - AstaTech For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [52](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Chempur For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [53](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Acorn PharmaTech For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [54](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Ambeed For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [55](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - ChemDiv For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at

-20°C. It should be stable for at least two years. [56](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Apollo Scientific For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [57](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Avanti Polar Lipids For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [58](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Activate Scientific For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [59](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Advanced ChemBlocks For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [60](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Synnovator For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [61](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - SynQuest Labs For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [62](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Matrix Scientific For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [63](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Life Science Bio For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [64](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Gold Biotechnology For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [65](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - CNH Technologies For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [66](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Chem-Impex For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [67](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [21](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Watson International For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [68](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - TCI America For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable for at least two years. [69](#) **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - Oakwood Chemical For long term storage, we suggest that **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** be stored as supplied at -20°C. It should be stable

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hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **86 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **87 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **88 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **89 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **90 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **91 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **92 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **93 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **94 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **95 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **96 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. **97 N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** - BroadPharm This product is not hazardous. Handling: Wear protective gloves, protective clothing, eye protection, face protection. Use only in a well-ventilated area. --INVALID-LINK-- Guide: Stability and Storage of **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)****

This document provides a comprehensive overview of the stability and recommended storage conditions for **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)**, a polyethylene glycol (PEG)-based

PROTAC linker. Adherence to these guidelines is crucial for maintaining the integrity and performance of this reagent in research and drug development applications.

Introduction

N-(Hydroxy-PEG3)-N-bis(PEG4-Boc) is a heterobifunctional linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Its structure incorporates a hydroxyl group for further functionalization and two tert-butyloxycarbonyl (Boc)-protected amine-terminated PEG chains. The stability of this linker is paramount as degradation can impact the efficacy and safety of the final PROTAC molecule. This guide summarizes the available data on its stability and provides best practices for its storage and handling.

Chemical Stability

While specific, in-depth experimental stability studies on **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** are not extensively published in peer-reviewed literature, its stability can be inferred from the known chemical properties of its constituent functional groups: the PEG chains and the Boc-protecting groups.

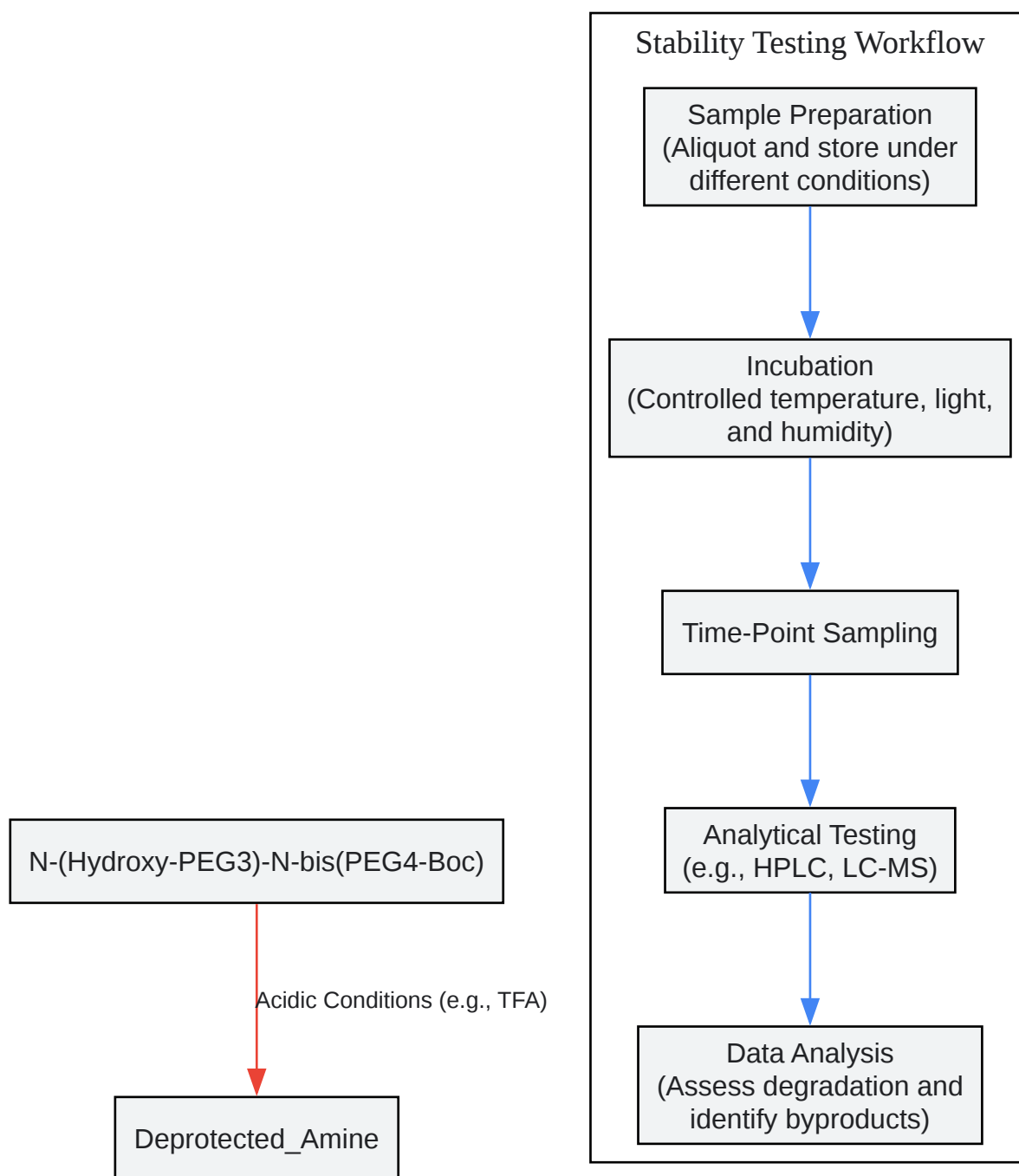
2.1. Polyethylene Glycol (PEG) Backbone:

The PEG backbone is generally stable under neutral pH conditions. However, it can be susceptible to oxidative degradation, particularly in the presence of transition metal ions and oxygen. This process can lead to chain cleavage and the formation of various byproducts, including aldehydes and carboxylic acids.

2.2. Boc Protecting Groups:

The tert-butyloxycarbonyl (Boc) groups are sensitive to acidic conditions. Exposure to strong acids will lead to their removal (deprotection), exposing the primary amines. The rate of deprotection is dependent on the acid strength and temperature.

A potential degradation pathway for **N-(Hydroxy-PEG3)-N-bis(PEG4-Boc)** involves the acid-catalyzed removal of the Boc groups. This would typically be an intentional step in a synthetic workflow, but accidental exposure to acidic conditions during storage or handling could lead to premature deprotection.



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